

O-Methylpallidine (CAS No. 27510-33-4): A Technical Guide for Researchers

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Compound of Interest

Compound Name: O-Methylpallidine

Cat. No.: B131738

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available scientific information on **O-Methylpallidine** (CAS No. 27510-33-4), a naturally occurring morphinandienone alkaloid. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also incorporates general characteristics of the broader class of morphinandienone and aporphine alkaloids to provide a contextual understanding of its potential properties and biological activities.

Physicochemical Properties

O-Methylpallidine is a yellow powder with the molecular formula $C_{20}H_{23}NO_4$ and a molecular weight of 341.4 g/mol ^{[1][2]}. It is recommended to be stored at 2-8°C. While experimental data on its melting point, boiling point, and specific solubility are not readily available, a summary of its known and computed physicochemical properties is presented in Table 1.

Property	Value	Source
CAS Number	27510-33-4	[1][2]
Molecular Formula	C ₂₀ H ₂₃ NO ₄	[1][2]
Molecular Weight	341.4 g/mol	[1][2]
Appearance	Yellow Powder	Commercial Supplier
Storage Conditions	2-8°C Refrigerator	Commercial Supplier
IUPAC Name	(1S,9S)-4,5,13-trimethoxy-17-methyl-17-azatetracyclo[7.5.3.0 ^{1,10} .0 ^{2,7}]heptadeca-2,4,6,10,13-pentaen-12-one	[2]
XLogP3-AA (Computed)	2.3	[2]
Hydrogen Bond Donor Count (Computed)	0	[2]
Hydrogen Bond Acceptor Count (Computed)	5	[2]
Rotatable Bond Count (Computed)	3	[2]
Topological Polar Surface Area (Computed)	48 Å ²	[2]

Experimental Protocols

Isolation and Purification of **O-Methylpallidine** from *Sarcocapnos enneaphylla*

The following protocol is based on the described isolation of **O-Methylpallidine** from its natural source.

1. Extraction:

- Air-dried and powdered plant material of *Sarcocapnos enneaphylla* is exhaustively extracted with methanol at room temperature.
- The methanolic extract is concentrated under reduced pressure to yield a crude extract.

2. Acid-Base Extraction:

- The crude extract is acidified with a 5% hydrochloric acid solution.
- The acidic solution is washed with a nonpolar solvent such as diethyl ether to remove neutral and acidic impurities.
- The aqueous layer is then basified with a 20% sodium hydroxide solution to a pH of approximately 9-10.
- The basic solution is extracted with a chlorinated solvent like dichloromethane to partition the alkaloids into the organic phase.
- The organic extracts are combined, dried over anhydrous sodium sulfate, and evaporated to dryness.

3. Chromatographic Purification:

- The resulting crude alkaloid mixture is subjected to column chromatography on silica gel.
- A gradient elution system, starting with a nonpolar solvent and gradually increasing the polarity with a more polar solvent (e.g., a dichloromethane-methanol gradient), is used to separate the different alkaloid components.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing **O-Methylpallidine** are pooled and the solvent is evaporated to yield the purified compound.

Pharmacological Properties and Potential Signaling Pathways

Disclaimer: Specific experimental data on the pharmacological activity, mechanism of action, and receptor binding profile of **O-Methylpallidine** are not currently available in the public scientific literature. The following information is a general overview of the known activities of the broader class of morphinandienone and aporphine alkaloids, to which **O-Methylpallidine** belongs. This is intended to provide a hypothetical framework for potential research directions.

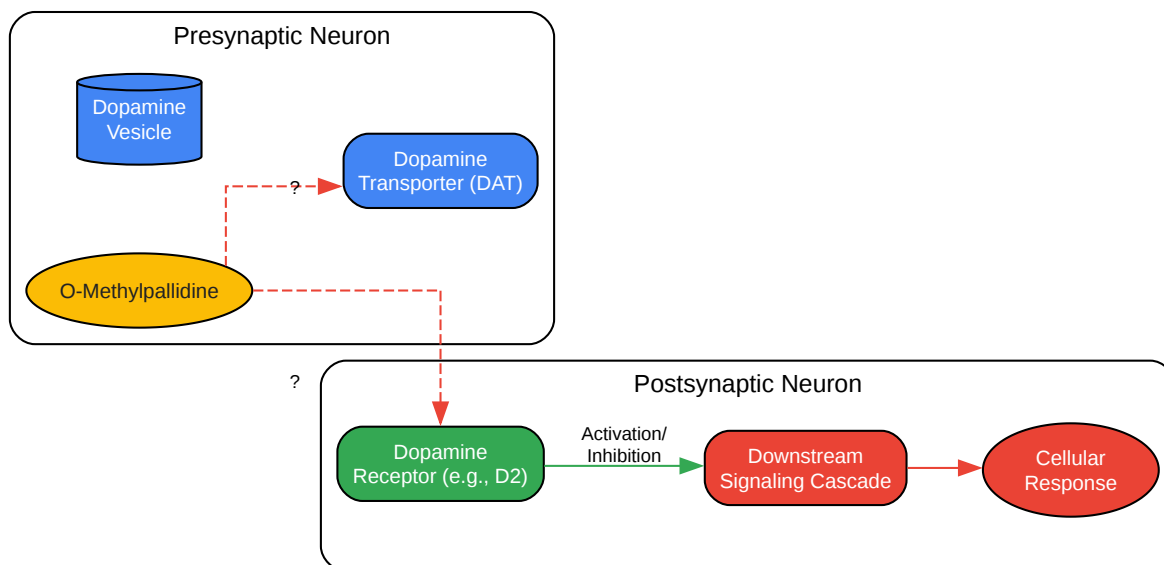
Morphinandienone and aporphine alkaloids are known to possess a wide range of biological activities, with a significant focus on their interactions with the central nervous system.^[1]

Potential Areas of Pharmacological Interest:

- **Neuropharmacological Activity:** Many alkaloids in this class exhibit activity at various neurotransmitter receptors, including dopamine and serotonin receptors. Their potential as modulators of neurological pathways makes them of interest for investigating conditions such as depression, anxiety, and epilepsy.[1]
- **Anticancer Activity:** Some aporphine alkaloids have demonstrated cytotoxic effects against various cancer cell lines. The proposed mechanisms often involve the induction of apoptosis and cell cycle arrest.
- **Enzyme Inhibition:** Certain alkaloids can act as inhibitors of key enzymes involved in cellular signaling pathways.

Hypothetical Signaling Pathway Involvement:

Given the structural similarity of **O-Methylpallidine** to other neuroactive alkaloids, a hypothetical area of investigation could be its interaction with dopaminergic signaling pathways.

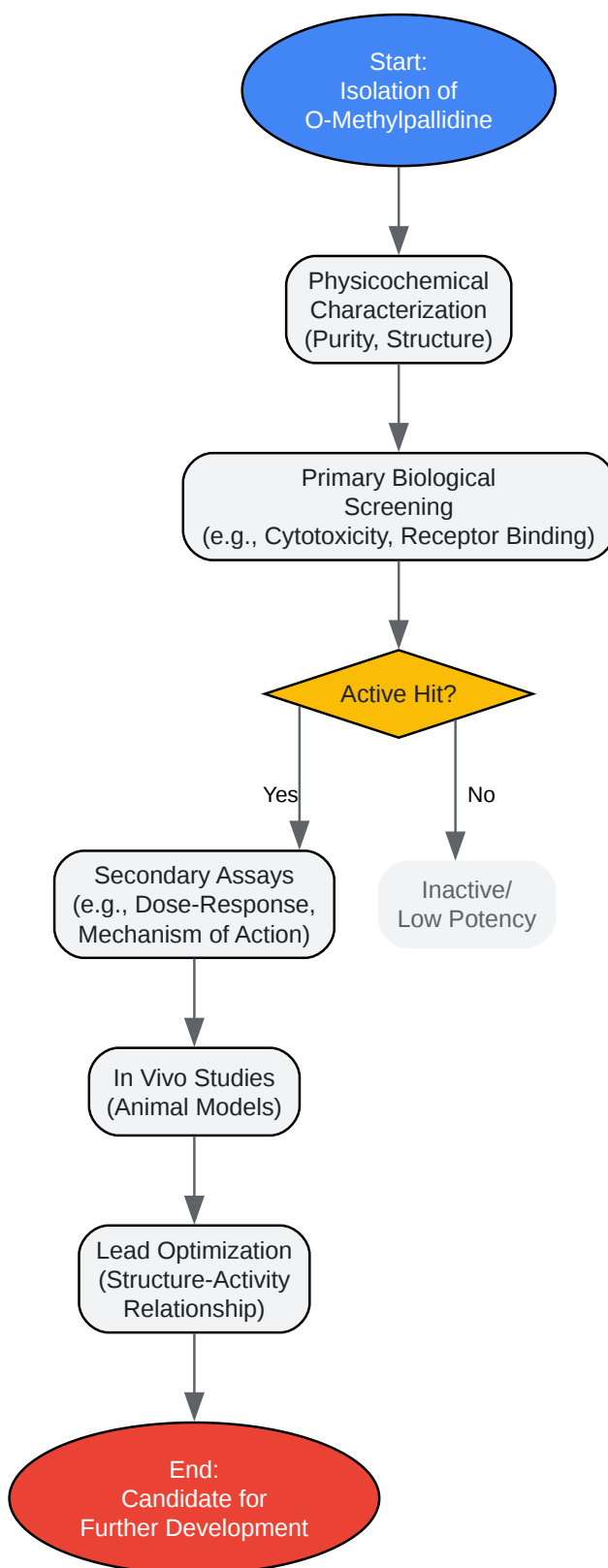


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Caption: Hypothetical interaction of **O-Methylpallidine** with dopaminergic signaling.

Experimental Workflows

The following diagram illustrates a general workflow for the screening and characterization of a novel natural product like **O-Methylpallidine**.



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Caption: General workflow for natural product drug discovery.

Conclusion

O-Methylpallidine represents a natural product with potential for further investigation in the field of neuropharmacology, based on its classification as a morphinandienone alkaloid. However, there is a clear need for comprehensive experimental studies to elucidate its specific physicochemical properties and biological activities. The information and hypothetical frameworks provided in this guide are intended to serve as a foundation for future research endeavors into this compound. Researchers are encouraged to perform detailed spectroscopic analysis, solubility studies, and a broad range of in vitro and in vivo pharmacological assays to fully characterize the properties and therapeutic potential of **O-Methylpallidine**.

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References

- 1. o-Methylpallidine | 27510-33-4 | CBA51033 | Biosynth [biosynth.com]
- 2. O-Methylpallidine | C₂₀H₂₃NO₄ | CID 10405046 - PubChem [pubchem.ncbi.nlm.nih.gov]
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